

# An In-depth Technical Guide to 4-Ethyl-2,3,3-trimethylheptane

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## Compound of Interest

Compound Name: **4-Ethyl-2,3,3-trimethylheptane**

Cat. No.: **B14545327**

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This guide provides a comprehensive overview of the chemical compound **4-Ethyl-2,3,3-trimethylheptane**, including its nomenclature, physicochemical properties, and synthetic considerations. The information is presented to support research and development activities where this molecule may be of interest.

## IUPAC Nomenclature and Molecular Structure

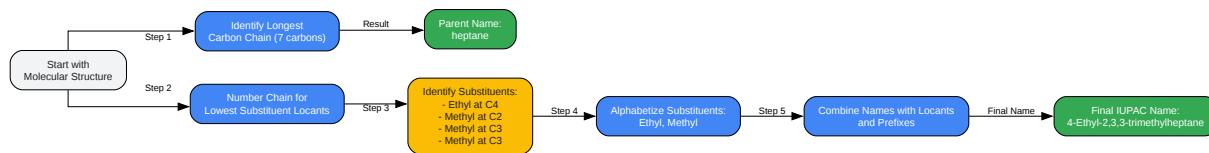
The systematic name for an organic compound is determined by the rules set forth by the International Union of Pure and Applied Chemistry (IUPAC).<sup>[1][2][3]</sup> The name **4-Ethyl-2,3,3-trimethylheptane** is derived as follows:

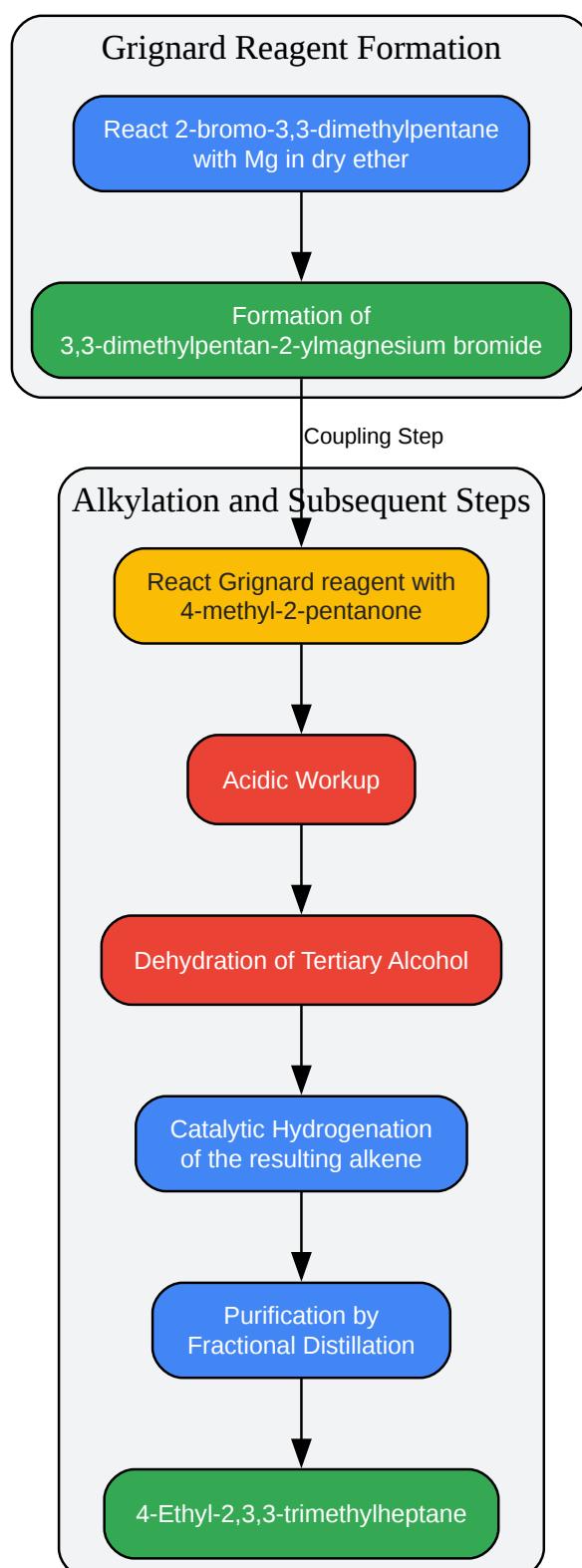
- Identification of the Parent Chain: The longest continuous chain of carbon atoms in the molecule is identified. In this case, the longest chain consists of seven carbon atoms, which corresponds to the parent alkane "heptane".
- Numbering the Parent Chain: The chain is numbered from the end that gives the substituents the lowest possible locants (numbers).
- Identifying and Naming Substituents: The groups attached to the parent chain are identified. In this molecule, there is one ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) and three methyl groups (-CH<sub>3</sub>).

- Assigning Locants to Substituents: The position of each substituent on the parent chain is indicated by a number. The substituents are located at positions 2, 3, 3, and 4.
- Alphabetizing Substituents: The substituents are listed in alphabetical order (ethyl before methyl).
- Use of Prefixes: Prefixes such as "di-", "tri-", and "tetra-" are used to indicate the presence of multiple identical substituents. These prefixes are not considered when alphabetizing.

Following these rules, the correct IUPAC name is **4-Ethyl-2,3,3-trimethylheptane**.[\[4\]](#)

A visual representation of the IUPAC naming logic is provided below.



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## References

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